

An In-depth Technical Guide to 2-Hydroxyquinoline-6-sulfonyl chloride

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Compound of Interest

Compound Name: 2-Hydroxyquinoline-6-sulfonyl chloride

Cat. No.: B1424210

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of **2-hydroxyquinoline-6-sulfonyl chloride**. This document is intended to serve as a valuable resource for professionals in research and drug development.

Core Physicochemical Properties

2-Hydroxyquinoline-6-sulfonyl chloride is a quinoline derivative containing a reactive sulfonyl chloride group. While extensive experimental data for this specific compound is limited in publicly available literature, its core properties can be summarized based on supplier information and predictive models.

Table 1: Physicochemical Properties of **2-Hydroxyquinoline-6-sulfonyl chloride**

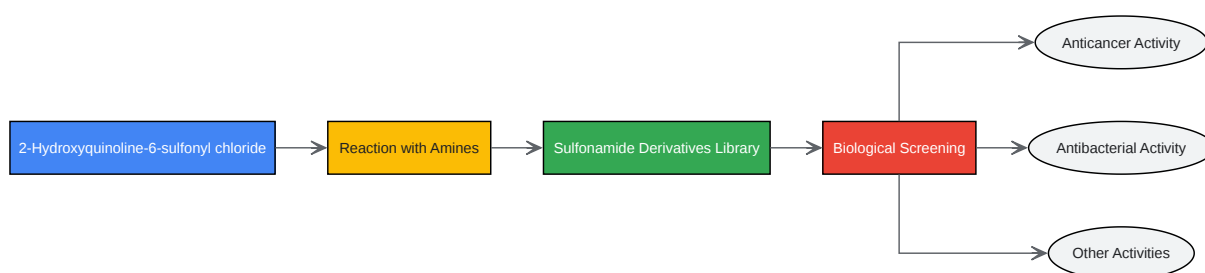
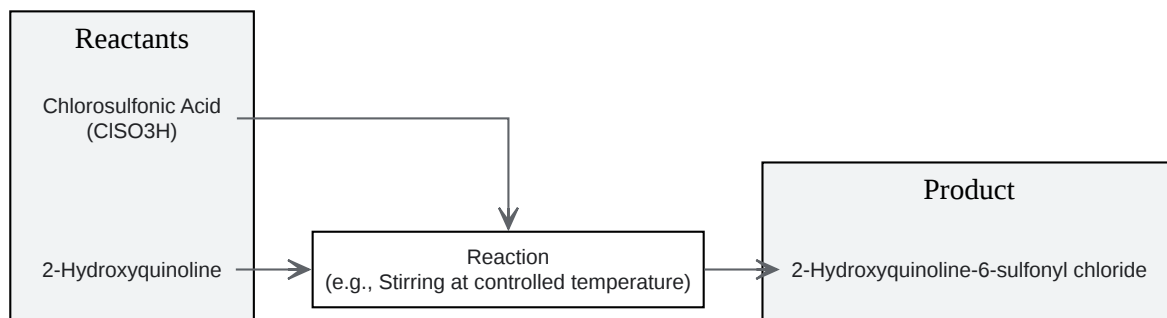
Property	Value	Source
CAS Number	569340-07-4	Chemical Supplier Data[1][2] [3][4][5]
Molecular Formula	C ₉ H ₆ ClNO ₃ S	Chemical Supplier Data[1][2]
Molecular Weight	243.67 g/mol	Chemical Supplier Data[1][2]
Predicted Boiling Point	473.5±45.0 °C	Predictive Model
Predicted Density	1.535±0.06 g/cm ³	Predictive Model
Storage Conditions	2-8°C, Sealed, Inert Gas	Chemical Supplier Data[1][2]

Experimental Protocols

Synthesis of 2-Hydroxyquinoline-6-sulfonyl chloride

A plausible synthetic route for **2-hydroxyquinoline-6-sulfonyl chloride** involves the direct chlorosulfonation of 2-hydroxyquinoline. This method is analogous to the synthesis of similar hydroxyquinoline sulfonyl chlorides[6].

Reaction Scheme:



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